

Application Notes and Protocols for VX-166 in T-Cell Activation Studies

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Compound of Interest

Compound Name: VX-166

Cat. No.: B612065

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Introduction

VX-166 is a potent, broad-spectrum caspase inhibitor that has been primarily investigated for its therapeutic potential in conditions characterized by excessive apoptosis, such as sepsis.[1][2][3] In the context of T-cell biology, **VX-166** serves as a valuable tool for dissecting the intricate roles of caspases in both apoptosis and activation pathways. While caspases are the central executioners of programmed cell death, they have also been implicated in the signaling cascades that lead to T-cell proliferation and cytokine production.[1][4]

These application notes provide a comprehensive overview of **VX-166**'s effects on T-cell functions, with detailed protocols for assessing its impact on both T-cell activation and apoptosis. The data presented herein is derived from publicly available research, offering a foundation for incorporating **VX-166** into studies aimed at understanding and modulating T-cell responses.

Data Presentation

The following tables summarize the quantitative data regarding the effects of **VX-166** on T-cell activation and apoptosis.

Table 1: Effect of **VX-166** on T-Cell Activation

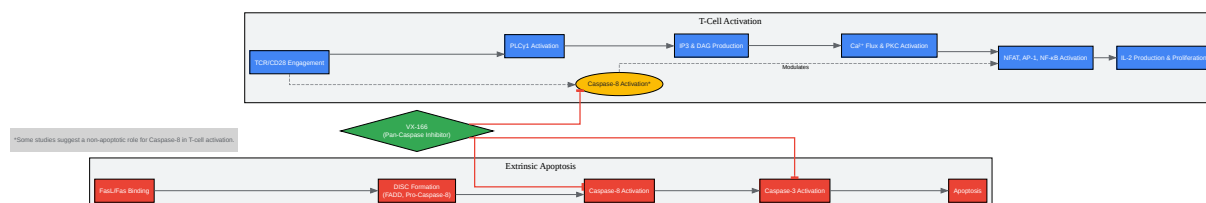
Assay	Cell Type	Stimulation	VX-166 Concentration	Observed Effect	Reference
IL-2 Release	Human Peripheral Blood Mononuclear Cells (PBMCs)	anti-CD3/anti-CD28	100 μ M	~25% inhibition of IL-2 release	[1]

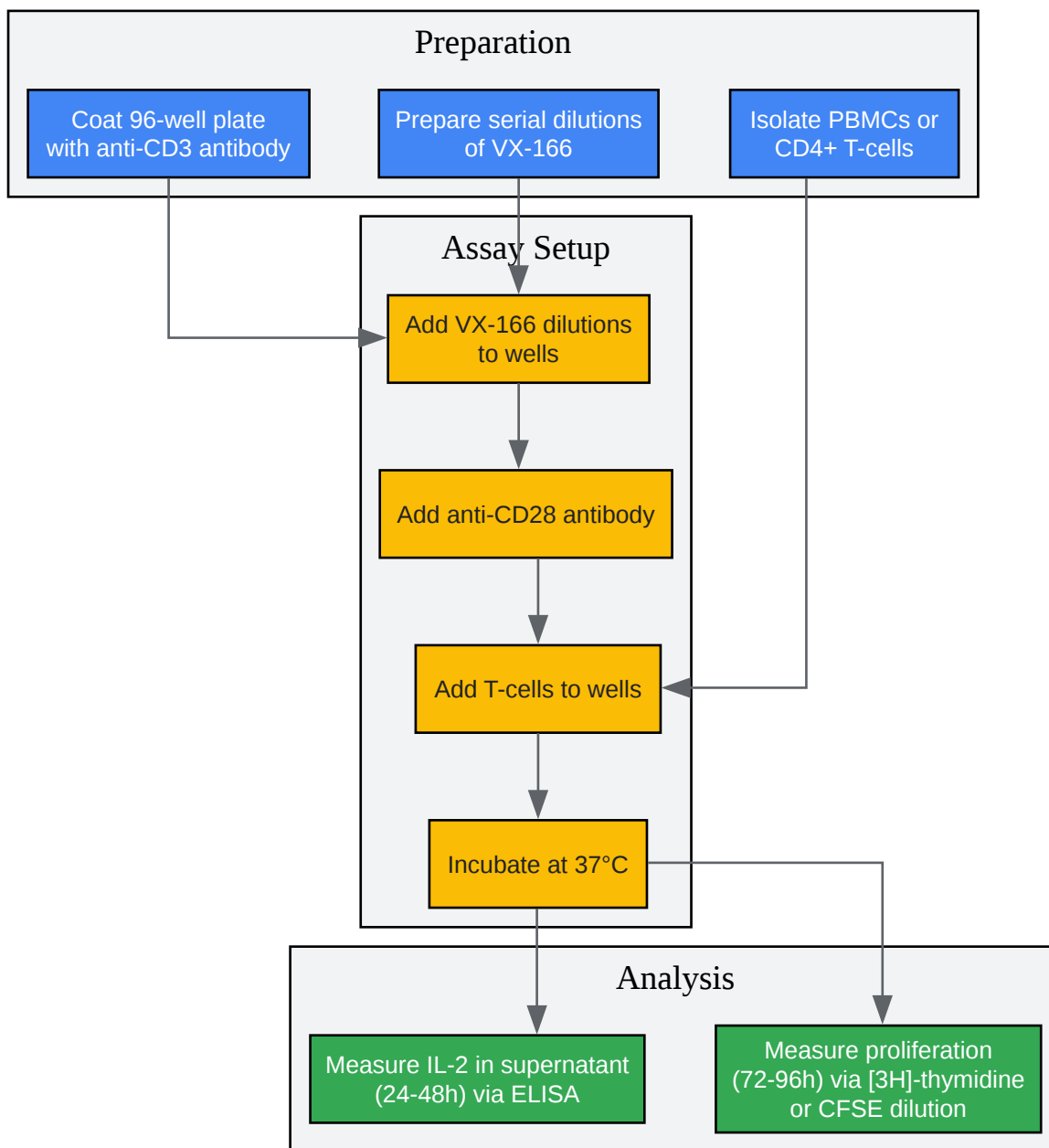
Table 2: Anti-Apoptotic Activity of **VX-166**

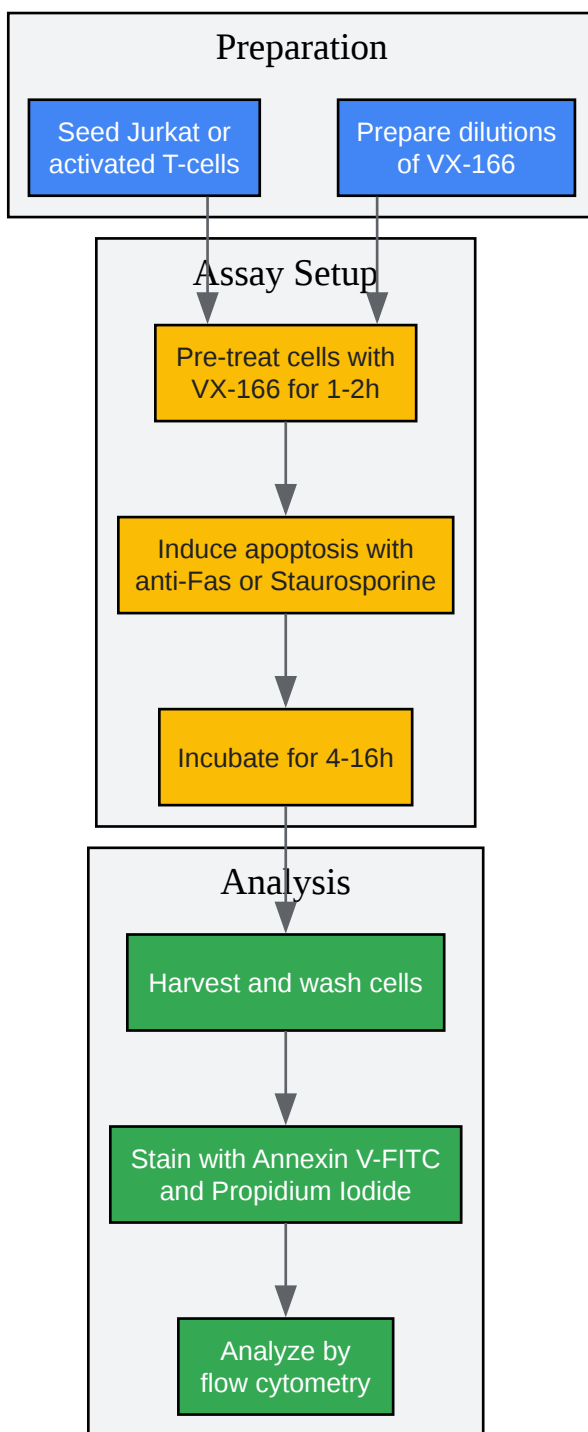
Assay	Cell Line	Apoptotic Stimulus	Measurement	Potency	Reference
Apoptosis Inhibition	Jurkat cells	Fas, TNFR, Staurosporine	Annexin-V staining, DNA fragmentation	Nanomolar IC50 values	[1]
Lymphocyte Apoptosis	Rat model of sepsis (CLP)	In vivo sepsis model	Flow cytometry of thymocytes	Significant inhibition of apoptosis	[1][2]

Signaling Pathways

The following diagrams illustrate the key signaling pathways involved in T-cell activation and apoptosis, highlighting the points of intervention for a pan-caspase inhibitor like **VX-166**.







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